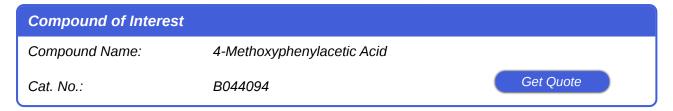


Application Notes and Protocols: 4Methoxyphenylacetic Acid in Pharmaceutical Manufacturing

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxyphenylacetic acid (4-MPA), also known as homoanisic acid, is a versatile chemical intermediate with significant applications in the pharmaceutical industry.[1][2][3][4] Its unique structure, featuring a carboxylic acid group and a methoxy-substituted phenyl ring, allows it to serve as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).[2][3] This document provides detailed application notes and experimental protocols for the use of **4-Methoxyphenylacetic acid** in the manufacturing of key pharmaceuticals, including the antidepressant Venlafaxine and the antitussive Dextromethorphan.

Physicochemical Properties of 4-Methoxyphenylacetic Acid

A thorough understanding of the physical and chemical properties of **4-Methoxyphenylacetic acid** is essential for its effective use in pharmaceutical synthesis.



Property	Value	Reference
CAS Number	104-01-8	[2][5]
Molecular Formula	С9Н10О3	[5][6]
Molecular Weight	166.17 g/mol	[5][6]
Appearance	White to off-white crystalline powder or pale yellow flakes	[1][6][7]
Melting Point	84-87 °C	[6][7]
Boiling Point	138-140 °C at 3 mmHg	[6]
Solubility	Slightly soluble in water, soluble in organic solvents like ethanol and ether.	[7]

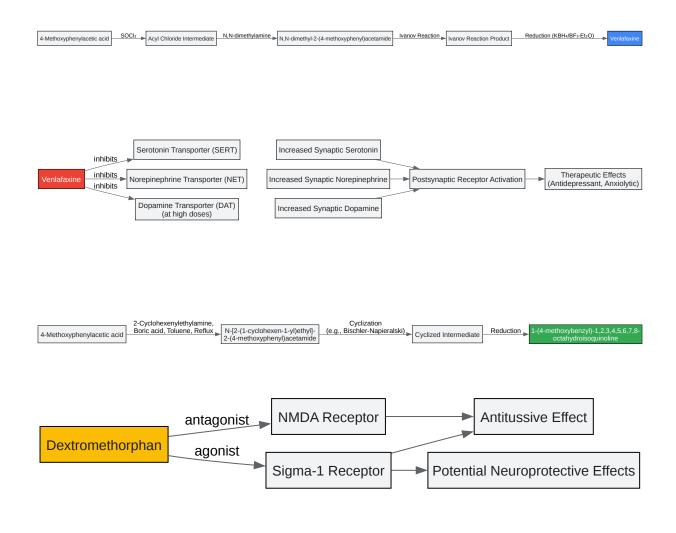
Application 1: Intermediate in the Synthesis of Venlafaxine

Venlafaxine is a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI) used for the treatment of major depressive disorder, anxiety, and panic disorders.[6][8] **4-Methoxyphenylacetic acid** is a key precursor in one of the common synthetic routes to Venlafaxine.[5]

Synthetic Workflow

The synthesis of Venlafaxine from **4-Methoxyphenylacetic acid** typically proceeds through the formation of an amide intermediate, followed by an Ivanov reaction and subsequent reduction.





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